

CELF6 Target mRNAs and Their Pathways: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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Introduction

CUGBP Elav-like family member 6 (CELF6) is an RNA-binding protein (RBP) that plays a critical role in post-transcriptional gene regulation.^{[1][2]} Primarily expressed in the brain, kidney, and testis, CELF6 is involved in a range of cellular processes, from alternative splicing to mRNA stability.^{[1][3][4]} Dysregulation of CELF6 has been implicated in various pathologies, including neurodevelopmental disorders and cancer, making it a person of significant interest for therapeutic intervention. This technical guide provides a comprehensive overview of CELF6 target mRNAs, the signaling pathways they modulate, and the experimental methodologies used to identify these interactions.

CELF6 Target mRNAs

CELF6 primarily interacts with the 3' untranslated regions (3' UTRs) of its target mRNAs, often leading to their destabilization and reduced abundance. The identification of CELF6 targets has been largely accomplished through high-throughput techniques such as Cross-Linking Immunoprecipitation followed by Sequencing (CLIP-seq).

CELF6 Targets in the Central Nervous System

In the central nervous system (CNS), CELF6 targets are significantly enriched for genes involved in synaptic transmission. CLIP-seq studies in the brain have revealed that CELF6 binds to the 3' UTRs of numerous synaptic protein-coding genes, suggesting a role in regulating neuronal function. This interaction is often mediated by UGU-rich motifs within the 3' UTRs. The functional consequence of this binding is generally a decrease in mRNA abundance. In Celf6-knockout mice, these target mRNAs are derepressed.

Table 1: Key CELF6 Target mRNAs in the CNS

Target mRNA	Function	Consequence of CELF6 Binding
Fos Proto-Oncogene (FOS)	Transcription factor involved in neuronal activity and plasticity.	Decreased mRNA abundance.
Fibroblast Growth Factor 13 (FGF13)	Involved in neuronal development and function.	Decreased mRNA abundance.
Synaptic Proteins (various)	Essential for neurotransmission and synaptic plasticity.	General destabilization and reduced abundance of synaptic gene transcripts.

CELF6 Targets in Cancer

In the context of cancer, CELF6 has been shown to act as both a tumor suppressor and a modulator of key cancer-related pathways. In lung cancer cells, CELF6 has been found to regulate the expression and alternative splicing of genes involved in tumorigenesis.

Table 2: CELF6-Regulated Genes in Lung Cancer (A549 Cells)

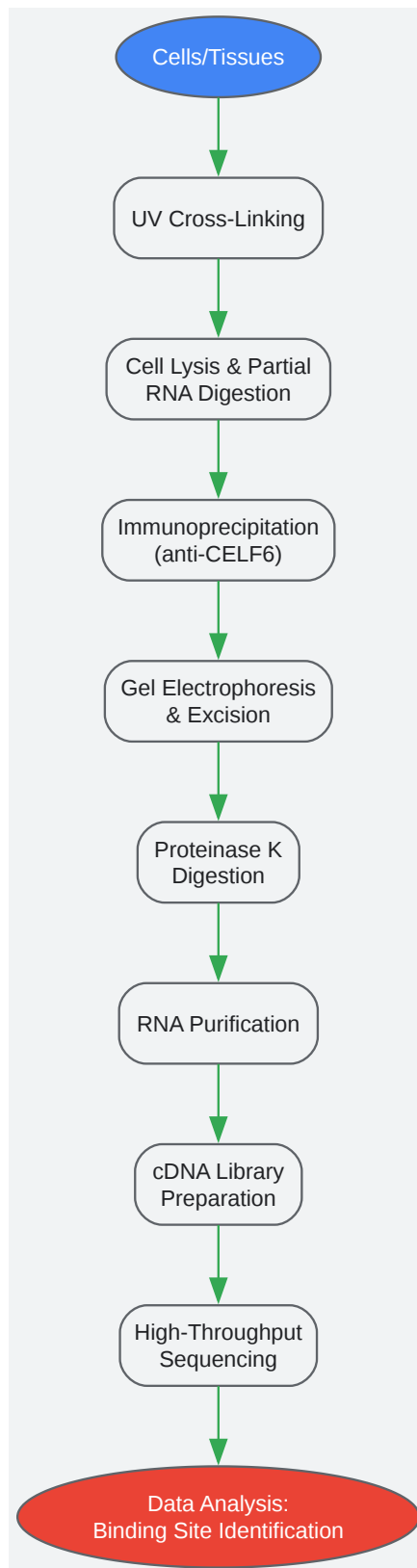
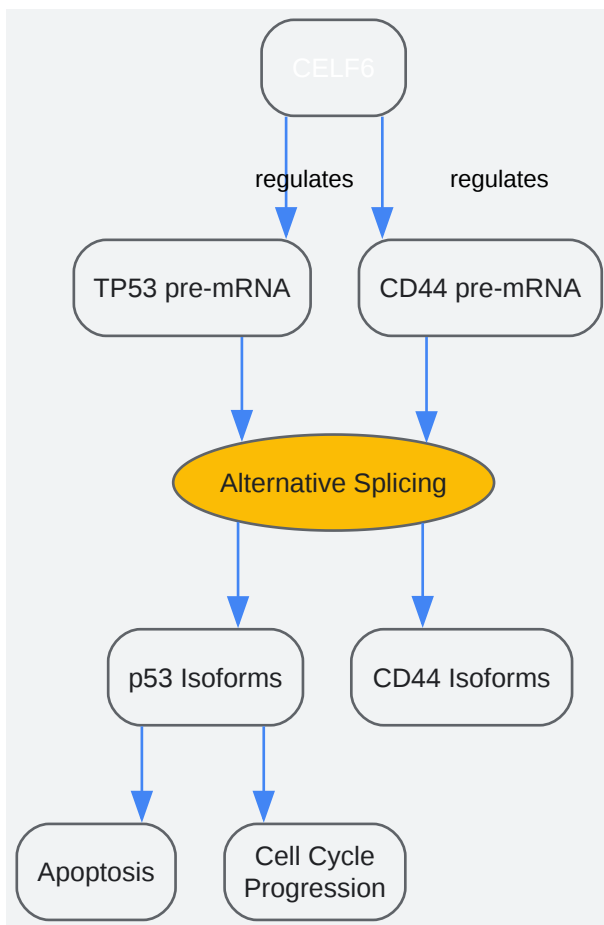
Regulation by CELF6 Overexpression	Gene Examples	Associated Pathways
Down-regulated	TNFSF10, CCL5, JUNB, BIRC3, MLKL, PIK3R2, CCL20, STAT1, MYD88, CFS1	Immune/Inflammation Response, TNF Signaling
Alternative Splicing	TP53, CD44, FN1, CASP8, BAX, SEC31A	p53 Signaling, Apoptosis

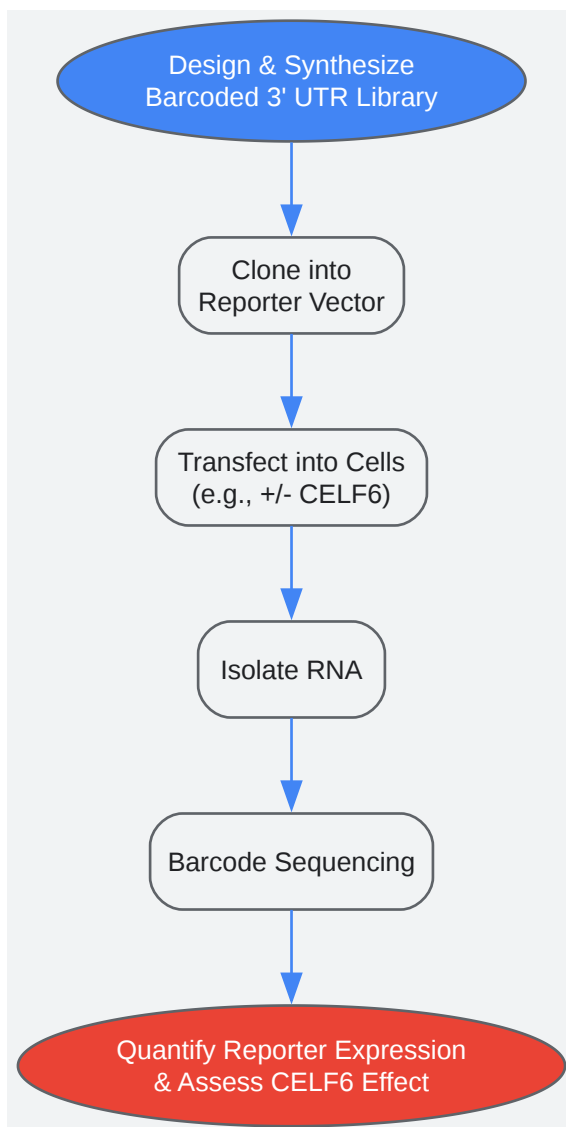
Key Signaling Pathways Regulated by CELF6

The diverse array of CELF6 target mRNAs implicates this RBP in the regulation of several critical signaling pathways.

Synaptic Transmission

By destabilizing the mRNAs of numerous synaptic proteins, CELF6 plays a significant role in modulating the strength and plasticity of synaptic connections. This has profound implications for neuronal function and may contribute to the behavioral phenotypes observed in CELF6-deficient mice.





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